

Application Notes and Protocols: Constraining Dark Matter Models with Tantalum-180m Decay

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Tantalum-180

CAS No.: 15759-29-2

Cat. No.: B1222186

[Get Quote](#)

Authored for: Researchers, scientists, and drug development professionals.

Introduction

The elusive nature of dark matter, which constitutes a significant portion of the universe's mass-energy budget, has driven the development of diverse and innovative detection strategies.[1] While traditional weakly interacting massive particle (WIMP) searches have yet to yield a definitive signal, the exploration of alternative dark matter candidates and interactions has become a critical frontier in particle physics and cosmology.[1] One such novel approach leverages the unique nuclear properties of **Tantalum-180m** ($^{180\text{m}}\text{Ta}$), a long-lived nuclear isomer, to probe for dark matter interactions that are otherwise difficult to detect.[2]

This document provides detailed application notes and experimental protocols for utilizing the decay of $^{180\text{m}}\text{Ta}$ to constrain various dark matter models, with a particular focus on strongly interacting and inelastic dark matter.

$^{180\text{m}}\text{Ta}$ is the longest-lived known metastable state in nature, with a half-life exceeding 10^{16} years.[2] It exists in an excited state 77 keV above its ground state.[3] The extreme longevity of $^{180\text{m}}\text{Ta}$ is due to a large spin difference between the isomeric and ground states, which heavily

suppresses its decay.[4] However, interactions with dark matter particles could provide the necessary momentum transfer to de-excite the isomer, leading to the emission of a detectable cascade of gamma rays and X-rays.[3] The observation of such a de-excitation signal, or the lack thereof, can be used to set stringent limits on the cross-section of dark matter interactions with atomic nuclei.[5]

Theoretical Framework: Dark Matter-Induced De-excitation

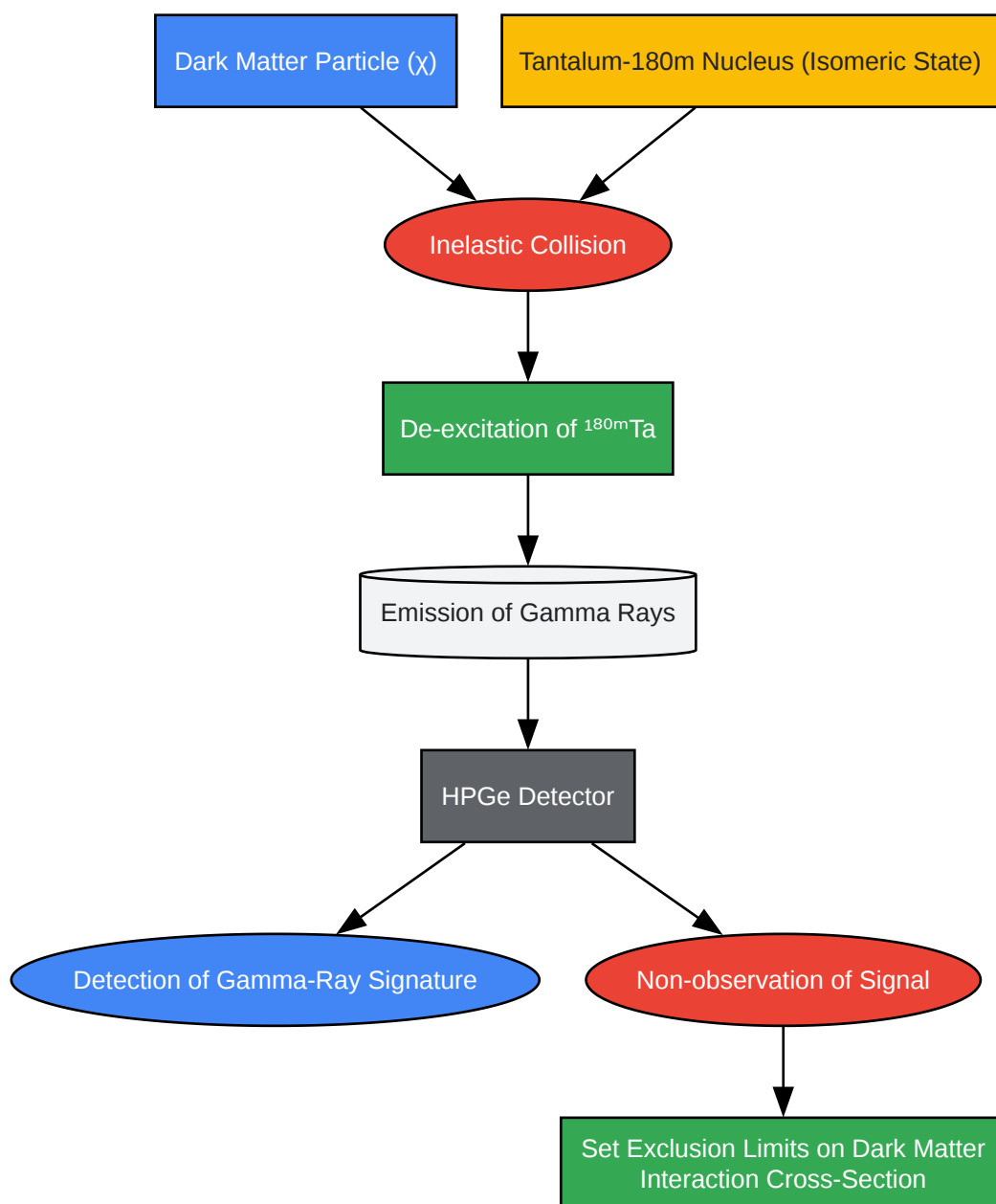
The central premise of this method is that a collision with a dark matter particle (χ) can induce the de-excitation of a $^{180\text{m}}\text{Ta}$ nucleus to a lower energy state, which then rapidly decays to the ground state, releasing a characteristic gamma-ray signature.

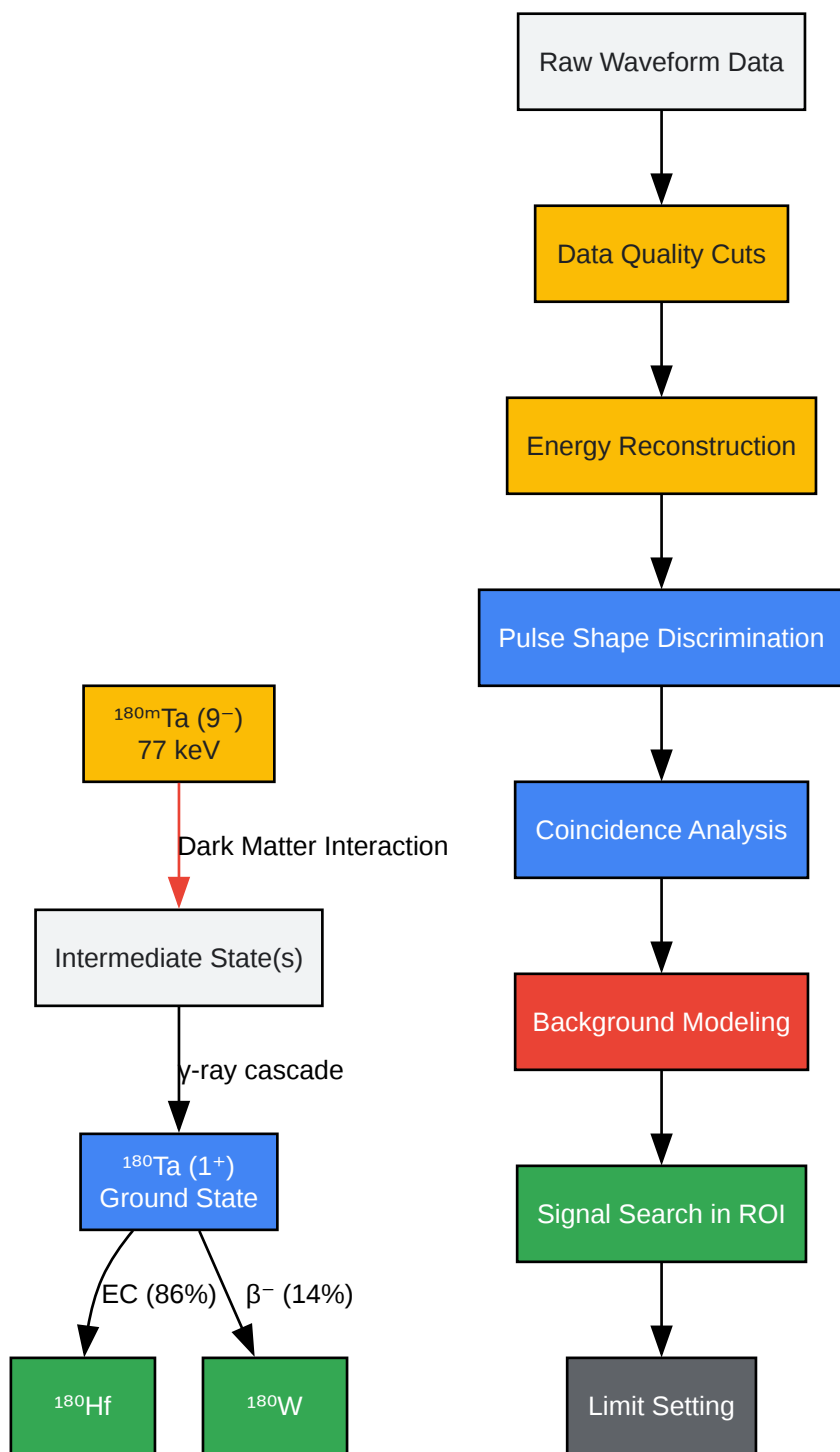
This process is particularly sensitive to two classes of dark matter models:

- **Strongly Interacting Dark Matter (SIDM):** In this scenario, dark matter particles have a large cross-section for interaction with nucleons. Such particles would lose their galactic velocities through collisions with the atmosphere and rock overburden, arriving at a deep underground laboratory as thermalized particles.[3] While they lack the kinetic energy to produce a recoil signal in conventional direct detection experiments, they can still possess enough momentum to induce the de-excitation of $^{180\text{m}}\text{Ta}$. [3]
- **Inelastic Dark Matter (iDM):** This model posits that dark matter has an excited state (χ') with a small mass splitting (δ) from the ground state (χ). The de-excitation of $^{180\text{m}}\text{Ta}$ can provide the energy to up-scatter the incoming dark matter particle to its excited state ($\chi + N \rightarrow \chi' + N$). *The subsequent decay of the excited nucleus (N) produces the detectable signal.*

The experimental signature is the emission of gamma rays as the nucleus cascades down to the ground state. The non-observation of these gamma rays in a well-shielded, low-background environment can be translated into upper limits on the dark matter interaction cross-section as a function of dark matter mass.

Logical Workflow for Constraining Dark Matter Models





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. pubs.aip.org](https://pubs.aip.org) [pubs.aip.org]
- [2. semanticscholar.org](https://www.semanticscholar.org) [[semanticscholar.org](https://www.semanticscholar.org)]
- [3. Tantalum decays set limits on dark matter – Nuclear Science Division](https://www.nsl.gov/science/2016/05/10/tantalum-decays-set-limits-on-dark-matter/) [[nuclearscience.lbl.gov](https://www.nsl.gov/science/2016/05/10/tantalum-decays-set-limits-on-dark-matter/)]
- [4. ISOTOPE INFO](https://www.rogerarm.freeuk.com) [[rogerarm.freeuk.com](https://www.rogerarm.freeuk.com)]
- [5. Nuclear Physicists Searching for Decay of Tantalum-180m | Sci.News](https://www.sci.news) [[sci.news](https://www.sci.news)]
- To cite this document: BenchChem. [Application Notes and Protocols: Constraining Dark Matter Models with Tantalum-180m Decay]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1222186/docs#application-notes-and-protocols-constraining-dark-matter-models-with-tantalum-180m-decay>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check